

What are the chemical properties of calcium nonanoate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium nonanoate

Cat. No.: B13772541

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **Calcium Nonanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **calcium nonanoate**, also known by its synonym calcium pelargonate. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and established experimental methodologies.

Core Chemical and Physical Properties

Calcium nonanoate is the calcium salt of nonanoic acid. It consists of a calcium cation bonded to two nonanoate anions.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **calcium nonanoate**.

Property	Value	Citations
Molecular Formula	C18H34CaO4	[1][2]
Molecular Weight	354.538 g/mol	[1][2]
Melting Point	216 °C (may decompose)	[1][3]
Solubility	Insoluble in water; Soluble in polar organic solvents (e.g., alcohols, ethers), chloroform, and DMSO. Limited solubility in acetone and insoluble in benzene (inferred from calcium decanoate).	[3][4]
CAS Number	29813-38-5	[2][5][6]

Synthesis and Reactivity

Synthesis

Calcium nonanoate is typically synthesized through a neutralization reaction between nonanoic acid and a calcium base, or via a double displacement reaction.

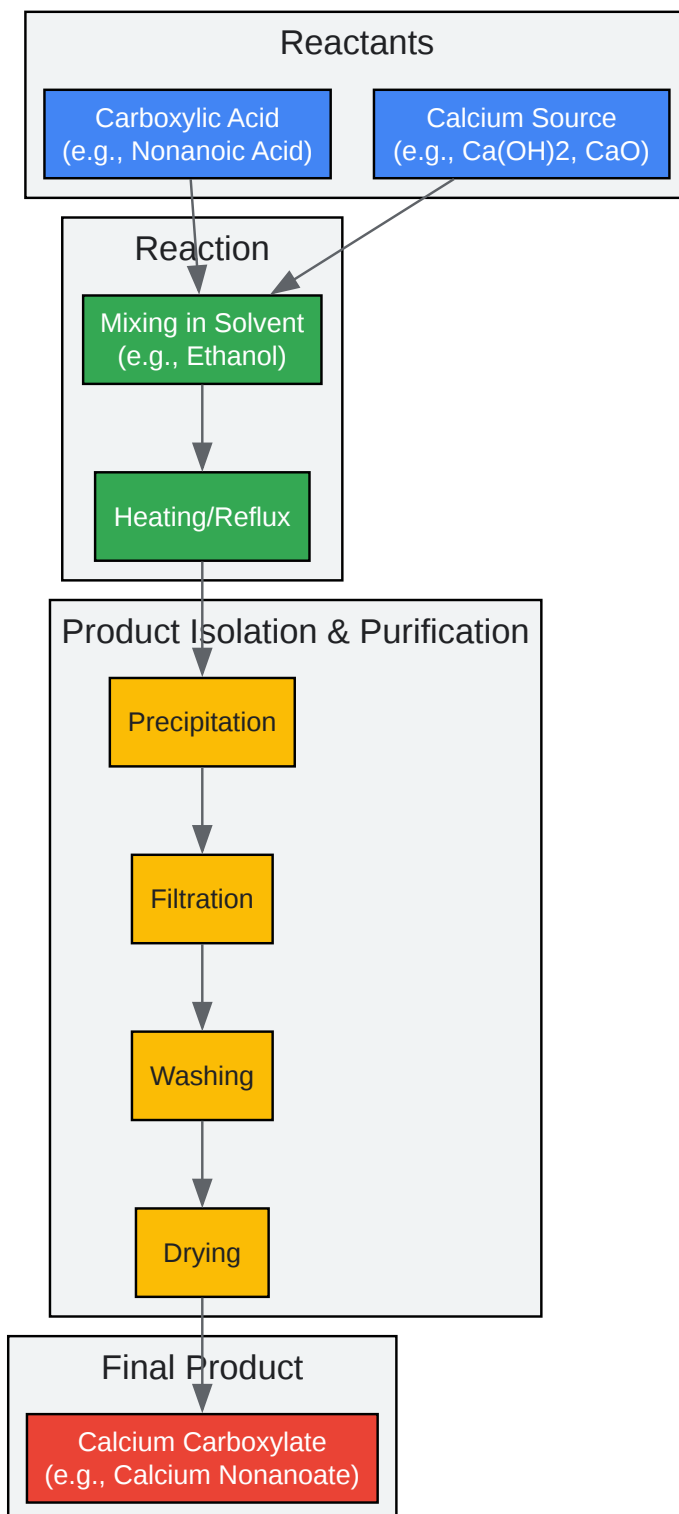
Experimental Protocol: Synthesis of **Calcium Nonanoate** via Neutralization

- **Reactant Preparation:** Dissolve nonanoic acid in a suitable solvent, such as ethanol. In a separate vessel, create a suspension of calcium hydroxide in the same solvent.
- **Reaction:** Slowly add the nonanoic acid solution to the calcium hydroxide suspension while stirring continuously. The reaction is typically carried out at an elevated temperature (e.g., reflux) to ensure completion. The stoichiometry requires a 2:1 molar ratio of nonanoic acid to calcium hydroxide.
- **Precipitation and Isolation:** As the reaction proceeds, **calcium nonanoate** will precipitate out of the solution. After the reaction is complete, the mixture is cooled to room temperature to maximize precipitation.

- Purification: The precipitate is collected by filtration and washed with the solvent to remove any unreacted starting materials.
- Drying: The purified **calcium nonanoate** is then dried in an oven at a controlled temperature to remove any residual solvent.

A generalized workflow for the synthesis of calcium salts of fatty acids is depicted below.

General Synthesis Workflow for Calcium Carboxylates

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of calcium carboxylates.

Reactivity and Decomposition

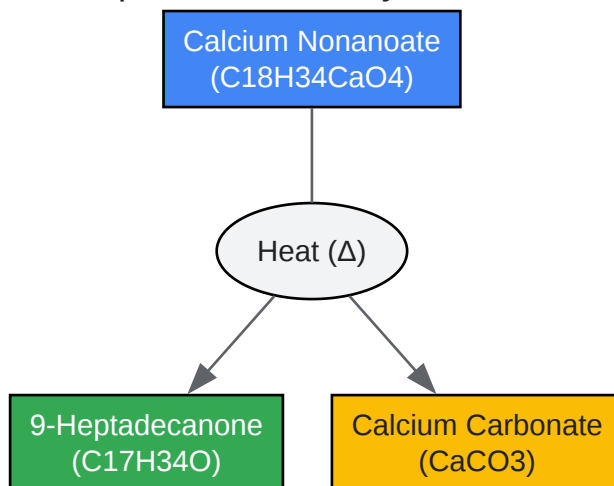
Calcium nonanoate is a stable compound under standard conditions.[7] At elevated temperatures, it undergoes thermal decomposition. The primary decomposition products are a ketone (in this case, 9-heptadecanone) and calcium carbonate. This is a common decomposition pathway for calcium salts of carboxylic acids.[8]

Experimental Protocol: Thermal Decomposition Analysis

- **Instrumentation:** A thermogravimetric analyzer (TGA) coupled with a differential scanning calorimeter (DSC) is used to study the thermal decomposition.
- **Sample Preparation:** A small, accurately weighed sample of **calcium nonanoate** is placed in an inert crucible (e.g., alumina).
- **Analysis Conditions:** The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- **Data Acquisition:** The weight loss of the sample (TGA) and the heat flow (DSC) are recorded as a function of temperature.
- **Product Analysis:** The gaseous decomposition products can be analyzed using a coupled mass spectrometer or Fourier-transform infrared spectrometer. The solid residue can be analyzed by techniques such as X-ray diffraction to confirm the presence of calcium carbonate.

The logical pathway for the thermal decomposition of **calcium nonanoate** is illustrated below.

Thermal Decomposition Pathway of Calcium Nonanoate



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of **calcium nonanoate**.

Safety and Handling

While specific safety data for **calcium nonanoate** is limited, information from related calcium carboxylates suggests that it should be handled with care. It may cause skin and eye irritation upon contact. Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, are recommended. Store in a cool, dry, and well-ventilated area away from strong acids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calcium pelargonate [chemister.ru]
- 2. calcium nonan-1-oate | CAS#:29813-38-5 | Chemsrce [chemsrc.com]
- 3. Buy Calcium decanoate | 13747-30-3 | >98% [smolecule.com]
- 4. calcium decanoate [chembk.com]

- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. calcium nonan-1-oate | 29813-38-5 [chemicalbook.com]
- 7. sds.chemtel.net [sds.chemtel.net]
- 8. organic chemistry - Thermal decomposition of calcium propionate - Chemistry Stack Exchange [chemistry.stackexchange.com]
- To cite this document: BenchChem. [What are the chemical properties of calcium nonanoate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13772541#what-are-the-chemical-properties-of-calcium-nonanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com